

Technical Guide: Certificate of Analysis for Fluralaner-13C2,15N,d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the certificate of analysis for the isotopically labeled compound **Fluralaner-13C2,15N,d3**. It is intended to serve as a detailed resource for researchers, scientists, and professionals in drug development who utilize this standard in their analytical and research workflows. This document outlines the key quantitative data, experimental protocols for analysis, and the biological mechanism of action of fluralaner.

Representative Certificate of Analysis

A specific Certificate of Analysis for every batch of **Fluralaner-13C2,15N,d3** is provided by the supplier. Below is a representative example summarizing the typical data provided.

Product Information



Parameter	Specification	
Product Name	Fluralaner-13C2,15N,d3	
Catalogue Number	Varies by supplier	
CAS Number	Not available	
Molecular Formula	С20 ¹³ С2H14D3Cl2F6N ¹⁵ NO3	
Molecular Weight	562.28 g/mol	
Appearance	White to off-white solid	
Solubility	Soluble in DMSO, Methanol	
Storage	Store at -20°C for long-term, 4°C for short-term	

Ouality Control Data

Test	Method	Specification	Result
Purity (HPLC)	HPLC-UV	≥98.0%	99.5%
Identity (¹H NMR)	¹H NMR	Conforms to structure	Conforms
Identity (Mass Spec)	ESI-MS	Conforms to molecular weight	Conforms
Isotopic Purity	Mass Spec	≥99%	99.2%
Residual Solvents	GC-MS	Per USP <467>	Complies

Experimental Protocols

Detailed methodologies for the key analytical experiments performed to ensure the quality and identity of **Fluralaner-13C2,15N,d3** are provided below.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is used to determine the chemical purity of the Fluralaner-13C2,15N,d3 standard.



- Instrumentation: Agilent 1260 Infinity II HPLC or equivalent with a UV-Vis detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water
 - B: 0.1% Formic Acid in Acetonitrile
- Gradient:
 - o 0-2 min: 20% B
 - 2-15 min: 20% to 95% B
 - o 15-18 min: 95% B
 - 18-20 min: 95% to 20% B
 - o 20-25 min: 20% B
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C
- · Detection Wavelength: 265 nm
- Injection Volume: 10 μL
- Sample Preparation: The sample is dissolved in methanol to a final concentration of 1 mg/mL.

Mass Spectrometry (MS) for Identity and Isotopic Purity

Mass spectrometry is employed to confirm the molecular weight and assess the isotopic enrichment of **Fluralaner-13C2,15N,d3**.



- Instrumentation: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Negative Electrospray Ionization (ESI-).
- Scan Range: m/z 100-700.
- · Capillary Voltage: 3.5 kV.
- Cone Voltage: 40 V.
- Source Temperature: 150°C.
- Desolvation Temperature: 350°C.
- Sample Infusion: The sample, prepared in methanol at 10 μ g/mL, is infused directly into the mass spectrometer.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation

¹H NMR spectroscopy is utilized to confirm the chemical structure of the compound.

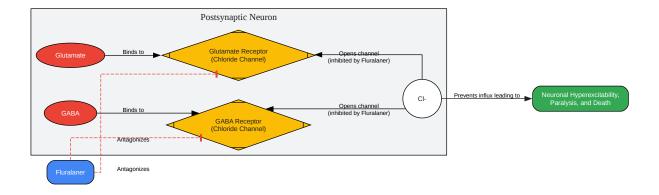
- Instrumentation: 400 MHz NMR Spectrometer.
- Solvent: Deuterated Dimethyl Sulfoxide (DMSO-d₆).
- Sample Concentration: Approximately 5 mg of the compound is dissolved in 0.7 mL of DMSO-d₆.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.
- Acquisition Parameters:
 - Number of Scans: 16
 - Relaxation Delay: 1.0 s



Pulse Width: 10 μs

Signaling Pathway and Experimental Workflow Fluralaner Mechanism of Action

Fluralaner is an insecticide and acaricide that functions by antagonizing ligand-gated chloride channels.[1] It potently blocks both y-aminobutyric acid (GABA)-gated and L-glutamate-gated chloride channels in the nervous system of arthropods.[1] This inhibition prevents the influx of chloride ions, leading to neuronal hyperexcitability, paralysis, and ultimately the death of the target organism.[2]



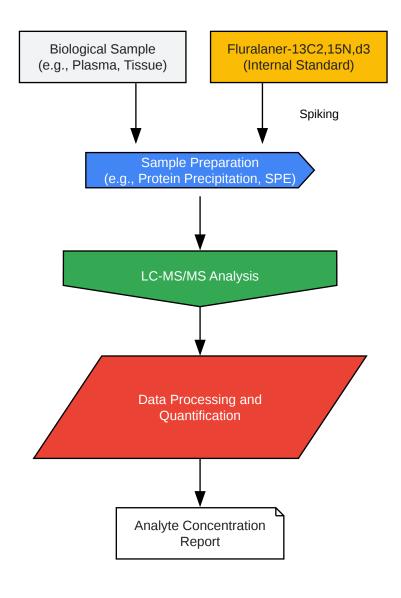
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Caption: Fluralaner's antagonism of GABA and glutamate-gated chloride channels.

General Analytical Workflow

The following diagram illustrates a typical workflow for the analysis of **Fluralaner-13C2,15N,d3** as an internal standard in a quantitative bioanalytical study.





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Caption: A generalized workflow for quantitative analysis using an internal standard.

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References

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